

# safety and handling of 3-Amino-6-methoxy-2-picoline hydrochloride

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

**Compound Name:** 3-Amino-6-methoxy-2-picoline hydrochloride

**Cat. No.:** B1521865

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An In-depth Technical Guide to the Safe Handling of **3-Amino-6-methoxy-2-picoline hydrochloride**

This guide provides a comprehensive overview of the essential safety protocols and handling procedures for **3-Amino-6-methoxy-2-picoline hydrochloride**. Designed for researchers, scientists, and drug development professionals, this document synthesizes critical safety data with practical, field-proven insights to ensure the safe and effective use of this compound in a laboratory setting. The information herein is compiled from safety data sheets of the free base and related pyridine compounds, as specific data for the hydrochloride salt is limited.

## Chemical and Physical Properties

**3-Amino-6-methoxy-2-picoline hydrochloride** is a pyridine derivative. While specific data for the hydrochloride salt is not readily available, the properties of the free base, 3-Amino-6-methoxy-2-picoline, provide a foundational understanding.

Property	Value (for 3-Amino-6-methoxy-2-picoline)	Source
Chemical Name	2-methoxy-6-methylpyridin-3-amine hydrochloride	PubChem[1]
Synonyms	3-Amino-6-methoxy-2-methylpyridine HCl	-
CAS Number	186413-79-6 (free base)	ChemicalBook[2], PubChem[1]
Molecular Formula	C <sub>7</sub> H <sub>11</sub> ClN <sub>2</sub> O (hydrochloride); C <sub>7</sub> H <sub>10</sub> N <sub>2</sub> O (free base)	PubChem[1]
Molecular Weight	174.63 g/mol (hydrochloride); 138.17 g/mol (free base)	PubChem[1]
Appearance	Solid, white to off-white crystalline powder (expected)	Pipzine Chemicals[3]
Boiling Point	246.7°C at 760 mmHg (free base)	ChemicalBook[2]
Flash Point	103°C (free base)	ChemicalBook[2]
Density	1.103 g/cm <sup>3</sup> (free base)	ChemicalBook[2]
Solubility	Expected to be soluble in water; soluble in organic solvents like ethanol and methanol.[3]	Pipzine Chemicals[3]
Storage Temperature	0-8°C, in a cool, dry, well-ventilated area is recommended.[3][4]	Chem-Impex[4], Pipzine Chemicals[3]

## Hazard Identification and Assessment

While a specific GHS classification for **3-Amino-6-methoxy-2-picoline hydrochloride** is not available, data from related pyridine compounds suggest the following potential hazards. Users must handle this compound with the assumption that it is hazardous.

### Potential GHS Hazard Classification (Inferred)

- Acute Toxicity, Oral: May be harmful if swallowed.[5]
- Skin Corrosion/Irritation: May cause skin irritation.[5] Studies on a similar compound, 6-methoxy-2-methylamino-3-aminopyridine HCl, showed slight erythema upon skin contact.[6]
- Serious Eye Damage/Eye Irritation: May cause serious eye irritation.[5] However, a 5% solution of a related compound did not produce eye irritation in rabbit studies.[6]
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.[5][7]

Inhalation of pyridine-based compounds can lead to symptoms such as headaches, dizziness, respiratory irritation, nausea, and abdominal pain.[8]

## Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to safety, starting with robust engineering controls and supplemented by appropriate PPE, is crucial for mitigating exposure risks.

### Engineering Controls

- Ventilation: All work with **3-Amino-6-methoxy-2-picoline hydrochloride**, especially when handling the solid powder, must be conducted in a certified chemical fume hood to minimize inhalation of dust or vapors.[8][9] The workspace should have an adequate ventilation system in place.[9]
- Safety Stations: A properly functioning emergency eyewash station and safety shower must be readily accessible in the immediate vicinity of the work area.[7][10]

## Personal Protective Equipment (PPE)

PPE is the last line of defense and must be worn at all times when handling this compound.

- Eye and Face Protection: Wear chemical safety goggles with side shields or a full-face shield to protect against splashes.[5][11]

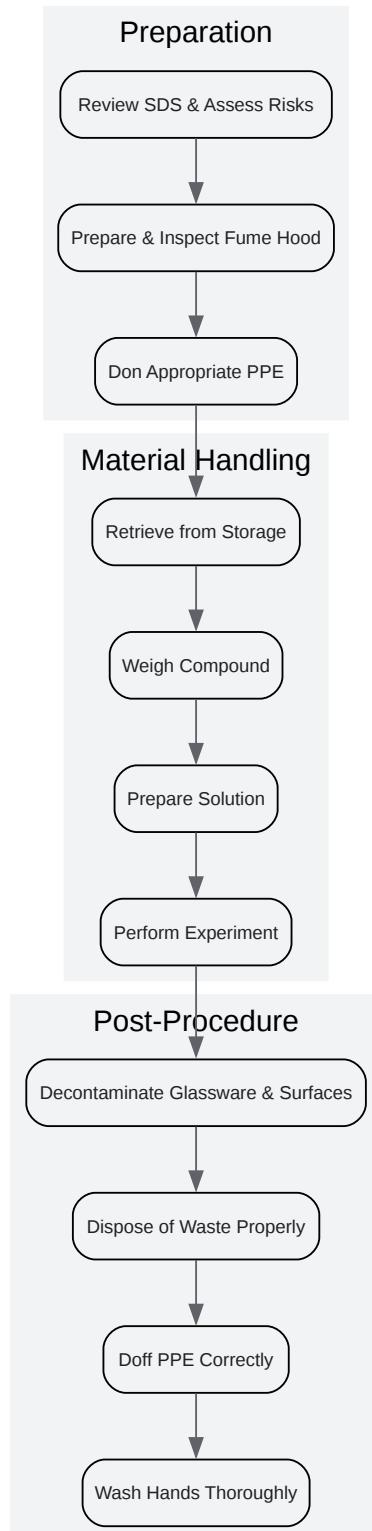
- Skin Protection:
  - Gloves: Wear nitrile or neoprene gloves for chemical resistance.[8][9] Always inspect gloves for tears or holes before use and wash hands thoroughly after removal.[10]
  - Lab Coat: A fully buttoned lab coat is mandatory to prevent skin contact.[9][10]
- Respiratory Protection: If there is a risk of generating dust and engineering controls are insufficient, a suitable respirator should be worn. All personnel requiring respirators must be enrolled in a respiratory protection program, including medical clearance and fit testing.[10]

## Safe Handling and Experimental Protocols

Adherence to strict protocols is essential for minimizing risk during routine laboratory procedures.

### Workflow for Safe Handling of 3-Amino-6-methoxy-2-picoline hydrochloride

## Safe Handling Workflow

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Caption: A workflow diagram illustrating the key steps for the safe handling of chemical compounds.

## Protocol 1: Weighing Solid 3-Amino-6-methoxy-2-picoline hydrochloride

- Preparation: Ensure the analytical balance is located inside a chemical fume hood or a ventilated balance enclosure.
- Tare: Place a clean, tared weigh boat on the balance.
- Transfer: Using a clean spatula, carefully transfer the desired amount of the solid compound from the storage container to the weigh boat. Perform this action slowly to minimize dust generation.
- Seal: Immediately and tightly close the main storage container.<sup>[8]</sup>
- Record: Record the final weight.
- Cleanup: Carefully clean the spatula and any minor dust particles around the balance using a damp cloth or towel, ensuring the waste is disposed of as hazardous material.

## Protocol 2: Preparing a Solution

- Setup: In a chemical fume hood, place a properly sized beaker or flask on a stir plate. Add the calculated volume of the desired solvent.
- Addition: Slowly add the weighed **3-Amino-6-methoxy-2-picoline hydrochloride** to the solvent while stirring to facilitate dissolution and prevent splashing.
- Rinsing: Rinse the weigh boat with a small amount of the solvent and add it to the beaker to ensure a complete transfer of the compound.
- Labeling: Clearly label the container with the compound name, concentration, solvent, date, and appropriate hazard warnings.<sup>[8]</sup>

## Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency.

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[8\]](#) Seek immediate medical attention.
- Skin Contact: Remove all contaminated clothing.[\[2\]](#) Immediately wash the affected skin area with soap and plenty of water for at least 15 minutes.[\[8\]](#) Seek medical attention if irritation develops or persists.
- Inhalation: Move the victim to fresh air.[\[2\]](#) If breathing is difficult, provide oxygen. If the victim is not breathing, begin artificial respiration, avoiding mouth-to-mouth resuscitation.[\[2\]](#) Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting.[\[12\]](#) If the person is conscious, rinse their mouth with water and give them two glasses of water to drink. Seek immediate medical attention.

## Spill Response

- Small Spills: For small spills that can be cleaned up quickly, trained personnel wearing appropriate PPE should absorb the spill with an inert, non-combustible material such as sand, vermiculite, or a universal absorbent.[\[9\]](#) Place the absorbed material into a sealed, labeled container for hazardous waste disposal.[\[9\]](#)[\[10\]](#)
- Large Spills: Evacuate the area immediately. Secure the area and prevent entry. Notify your institution's environmental health and safety (EHS) department and follow their emergency response procedures.

## Storage and Disposal

Proper storage and disposal are vital for maintaining a safe laboratory environment.

### Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[10\]](#)[\[13\]](#) A recommended storage temperature is between 0-8°C.[\[4\]](#)
- Store away from incompatible materials such as strong oxidizing agents, acids, and acid chlorides.[\[11\]](#)[\[12\]](#)

- Keep away from sources of heat, sparks, and open flames.[10][13]
- The storage area should be clearly labeled and secured.

## Disposal

- All waste containing **3-Amino-6-methoxy-2-picoline hydrochloride** must be treated as hazardous waste.
- Collect waste in a compatible, sealed, and clearly labeled container.[10]
- Dispose of the waste through your institution's EHS-approved hazardous waste disposal program. Do not dispose of it down the drain or in regular trash.

## Conclusion

While **3-Amino-6-methoxy-2-picoline hydrochloride** is a valuable compound in research and development, its handling requires a thorough understanding of its potential hazards and a disciplined approach to safety. By implementing robust engineering controls, consistently using appropriate PPE, and adhering to the detailed protocols outlined in this guide, researchers can mitigate risks and ensure a safe laboratory environment.

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- To cite this document: BenchChem. [safety and handling of 3-Amino-6-methoxy-2-picoline hydrochloride]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1521865#safety-and-handling-of-3-amino-6-methoxy-2-picoline-hydrochloride>]

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